

Proper Disposal Procedures for Fibrostatin B (containing Fenofibrate)

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Compound of Interest

Compound Name: *Fibrostatin B*

Cat. No.: *B13778253*

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The following provides a comprehensive guide for the proper disposal of **Fibrostatin B**, a product containing the active ingredient Fenofibrate. These procedures are designed to ensure the safety of laboratory personnel and to minimize environmental impact. Adherence to these guidelines is crucial for maintaining a safe and compliant research environment.

Hazard and Safety Information

Fibrostatin B, which contains Fenofibrate, is classified as a substance that may cause damage to organs (specifically the liver) through prolonged or repeated exposure.[1][2][3] It is also recognized as potentially causing long-lasting harmful effects to aquatic life.[1] Therefore, it is imperative that this substance is not allowed to enter drains or the environment.[4]

Personal Protective Equipment (PPE) during Handling and Disposal:

- **Eye Protection:** Use equipment for eye protection tested and approved under appropriate government standards such as NIOSH (US) or EN 166 (EU).[4]
- **Hand Protection:** Handle with gloves. Gloves must be inspected prior to use. Use proper glove removal technique (without touching the glove's outer surface) to avoid skin contact with this product. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices.[4]
- **Respiratory Protection:** In case of insufficient ventilation, wear suitable respiratory equipment.

- Body Protection: Wear appropriate protective clothing to prevent skin exposure.

Quantitative Data

The following table summarizes key quantitative data for Fenofibrate, the active component of **Fibrostatin B**.

Data Point	Value	Species	Source
Oral LD50	> 2,000 mg/kg	Rat	Spectrum Chemical[4]
Melting Point/Range	79 - 82 °C / 174.2 - 179.6 °F	N/A	Fisher Scientific[1]
Molecular Formula	C20 H21 Cl O4	N/A	Fisher Scientific[1]
Molecular Weight	360.83 g/mol	N/A	Fisher Scientific[1]

Step-by-Step Disposal Protocol

This protocol provides a detailed methodology for the safe disposal of **Fibrostatin B**.

1.0 Preparation for Disposal

1.1 Consult Regulations: Before beginning disposal, consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification and compliance.

[3] 1.2 Gather Materials: Assemble all necessary materials for the disposal process, including:

- Personal Protective Equipment (PPE) as specified above.
- A designated, sealable, and clearly labeled hazardous waste container.
- An inert, non-combustible absorbent material (e.g., sand, vermiculite).
- Tools for handling the material (e.g., scoop, shovel).

2.0 Containment and Collection of Waste

2.1 Solid Waste: 2.1.1 For powdered **Fibrostatin B**, carefully sweep up the material to avoid creating dust.[4] 2.1.2 Place the collected solid into the designated hazardous waste container.

2.2 Liquid Waste (Solutions containing **Fibrostatin B**): 2.2.1 Absorb the liquid with an inert, non-combustible material. 2.2.2 Carefully transfer the saturated absorbent material into the

hazardous waste container. 2.3 Contaminated Materials: 2.3.1 Dispose of any items that have come into contact with **Fibrostatin B**, such as gloves, weighing papers, and pipette tips, as contaminated waste. 2.3.2 Place all contaminated materials into the same hazardous waste container.

3.0 Final Disposal

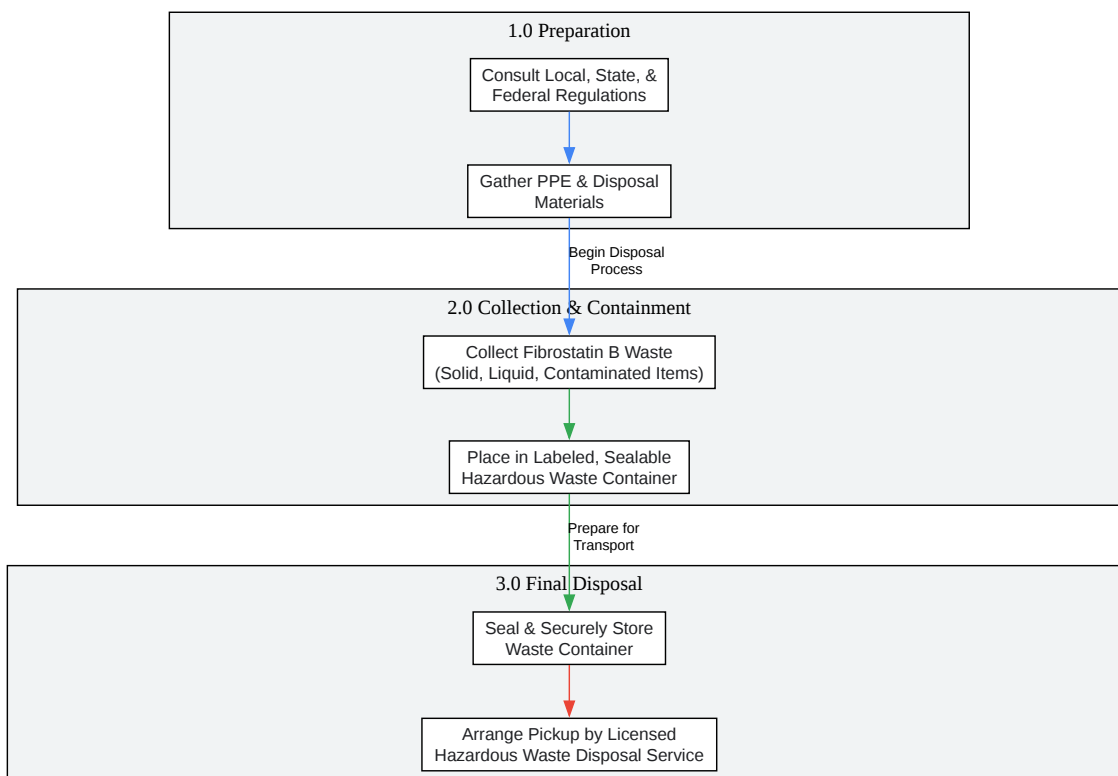
3.1 Container Sealing and Labeling: 3.1.1 Securely seal the hazardous waste container. 3.1.2 Label the container clearly with "Hazardous Waste," the name of the chemical ("**Fibrostatin B** / Fenofibrate"), and the date of disposal. 3.2 Waste Pickup: 3.2.1 Arrange for the disposal of the sealed container through an approved and licensed hazardous waste disposal company. 3.2.2 Do not mix with other waste streams unless explicitly permitted by the disposal company.

Important Precautions:

- Do not dispose of **Fibrostatin B** down the drain.^[4]
- Do not dispose of **Fibrostatin B** in the regular trash.
- Avoid the formation of dust and aerosols during handling and disposal.^[4]

Disposal Workflow Diagram

The following diagram illustrates the logical flow of the **Fibrostatin B** disposal process.



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Caption: **Fibrostatin B** Disposal Workflow.

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References

- 1. Fenofibrate - Wikipedia [en.wikipedia.org]
- 2. go.drugbank.com [go.drugbank.com]
- 3. Fenofibrate - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]

- 4. Fenofibrate | C₂₀H₂₁ClO₄ | CID 3339 - PubChem [pubchem.ncbi.nlm.nih.gov]
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